

# Solubility of 2-Vinylpyridine: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2-Vinylpyridine

Cat. No.: B144079

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This guide provides a comprehensive overview of the solubility of **2-vinylpyridine** in common organic solvents, intended for researchers, scientists, and professionals in drug development. The document summarizes available solubility data, outlines experimental protocols for miscibility determination, and provides a visual workflow for solubility testing.

## Core Topic: Solubility Profile of 2-Vinylpyridine

**2-Vinylpyridine** is a versatile organic compound utilized in the synthesis of specialty polymers and as an intermediate in the chemical and pharmaceutical industries.<sup>[1]</sup> A thorough understanding of its solubility is crucial for its application in various research and development settings.

## Quantitative and Qualitative Solubility Data

While precise quantitative solubility data for **2-vinylpyridine** in a broad range of organic solvents is not extensively documented in publicly available literature, it is widely reported as being miscible or having high solubility in many common organic solvents. Miscibility implies that the substances mix in all proportions to form a homogeneous solution. For aqueous solutions, a definitive solubility value has been determined.

The following tables summarize the available quantitative and qualitative solubility data for **2-vinylpyridine**.

Table 1: Quantitative Solubility of **2-Vinylpyridine** in Water

Solvent	Temperature (°C)	Solubility
Water	20	2.5 g/100 mL[2][3]
20	27.5 g/L[1]	

Table 2: Qualitative Solubility of **2-Vinylpyridine** in Common Organic Solvents

Solvent	Solubility Description
Acetone	Very soluble, Easily soluble[4][5]
Benzene	Soluble, Easily soluble[4][6]
Chloroform	Soluble, Easily soluble[4][6]
Diethyl Ether	Very soluble, Easily soluble[4][5]
Ethanol	Very soluble, Easily soluble[4][5]
Methanol	Soluble[1]
Toluene	Soluble
Dimethylformamide (DMF)	Soluble
Dioxane	Soluble[3]
Hydrocarbons	Soluble[5]
Ketones	Soluble[5]
Esters	Soluble[5]
Oxygenated Solvents	Soluble[5]
Chlorinated Solvents	Soluble[5]

## Experimental Protocols

Given the high miscibility of **2-vinylpyridine** with many organic solvents, a common experimental approach is to determine miscibility rather than a specific solubility limit. Below is a general protocol for determining the miscibility of two liquids.

## Protocol for Determination of Liquid-Liquid Miscibility

Objective: To determine if **2-vinylpyridine** is miscible with a given organic solvent at a specific temperature.

Materials:

- **2-Vinylpyridine** (of appropriate purity)
- Test solvent (of appropriate purity)
- Calibrated pipettes or graduated cylinders
- A set of clear, clean, and dry test tubes or vials with stoppers
- Vortex mixer or shaker
- Constant temperature bath (optional, for non-ambient temperature studies)
- Light source for clear observation

Procedure:

- Preparation: Ensure all glassware is clean and dry to avoid any contamination that might affect the results. If temperature effects are being studied, allow the **2-vinylpyridine** and the test solvent to equilibrate to the desired temperature in a constant temperature bath.
- Mixing: In a test tube, combine **2-vinylpyridine** and the test solvent in a 1:1 volume ratio (e.g., 2 mL of each).
- Agitation: Securely stopper the test tube and shake it vigorously for 10-20 seconds to ensure thorough mixing of the two liquids.<sup>[7]</sup>
- Observation: Allow the mixture to stand undisturbed for at least 30 seconds and observe the contents against a light source.<sup>[7]</sup>
  - Miscible: If the resulting mixture is a single, clear, and homogeneous phase with no visible interface between the two liquids, they are considered miscible.

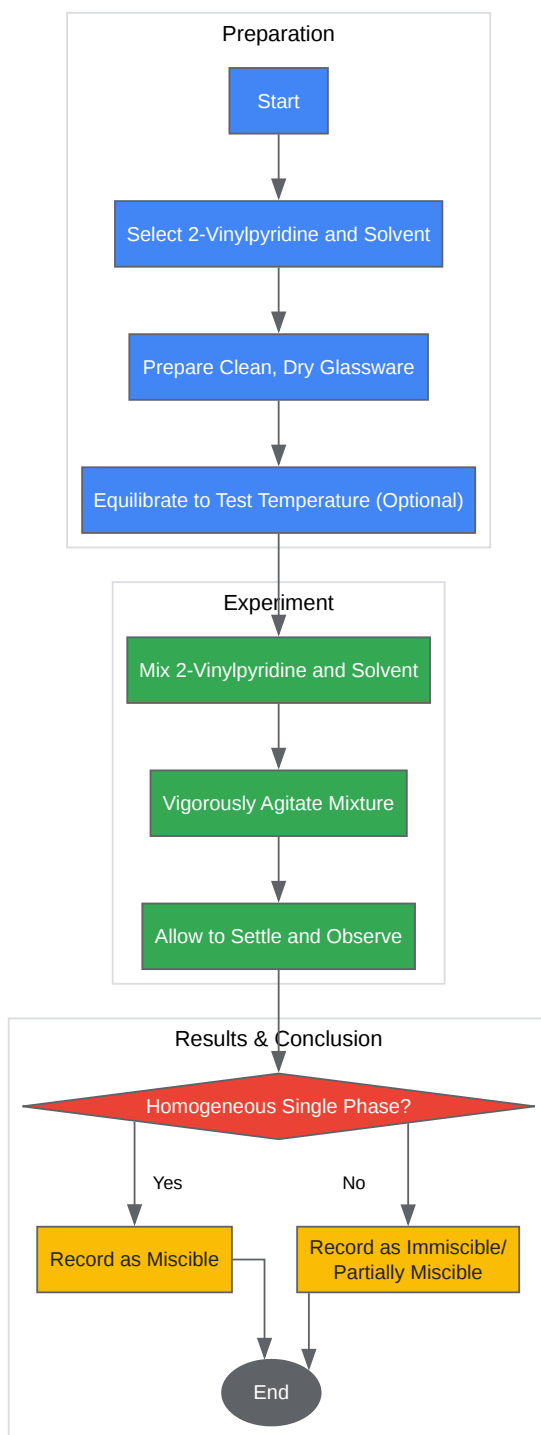
- Immiscible: If two distinct layers form, the liquids are immiscible.
- Partially Miscible: If the mixture initially appears homogeneous but then separates into two phases upon standing, or if one liquid dissolves to a limited extent in the other, they are partially miscible.
- Confirmation (Optional): To confirm miscibility across different proportions, the experiment can be repeated with varying volume ratios of **2-vinylpyridine** to the solvent (e.g., 1:3 and 3:1).
- Documentation: Record the observations, including the solvent used, the temperature of the experiment, and whether the liquids were found to be miscible, immiscible, or partially miscible.

This protocol is a general guideline and can be adapted based on specific experimental needs and safety considerations. For a standardized method for determining water miscibility, refer to ASTM D1722.<sup>[8][9]</sup>

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility or miscibility of **2-vinylpyridine** in a given solvent.

## Workflow for Solubility/Miscibility Determination of 2-Vinylpyridine

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## Solubility/Miscibility Determination Workflow

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